

BWA-522 intermediate-1: A Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: BWA-522 intermediate-1

Cat. No.: B13912780

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **BWA-522 intermediate-1**, a key synthetic precursor to the PROTAC (Proteolysis Targeting Chimera) degrader, BWA-522. As a crucial component in the synthesis of a molecule designed to engage the ubiquitin-proteasome system, this intermediate warrants careful and informed handling in a laboratory setting. This document outlines known physicochemical properties, safe handling and storage protocols, and potential hazards to ensure the safety of research personnel.

Physicochemical and Safety Data

Quantitative toxicological data for **BWA-522 intermediate-1** is largely unavailable, which is common for novel research chemicals. The provided Safety Data Sheet (SDS) does not contain specific values for metrics such as LD50 or LC50. Therefore, this compound should be handled as a potentially hazardous substance, and exposure should be minimized.

Table 1: Physicochemical Properties

Property	Value
Chemical Name	1-[2-(2,6-dioxopiperidin-3-yl)-1,3-dioxoisindol-5-yl]piperidine-4-carbaldehyde
Synonyms	BWA-522 intermediate-1
CAS Number	2241315-66-0
Molecular Formula	C ₁₉ H ₁₉ N ₃ O ₅
Molecular Weight	369.37 g/mol
Appearance	Light yellow to yellow solid powder
Purity	≥99%
Solubility	Soluble in DMSO

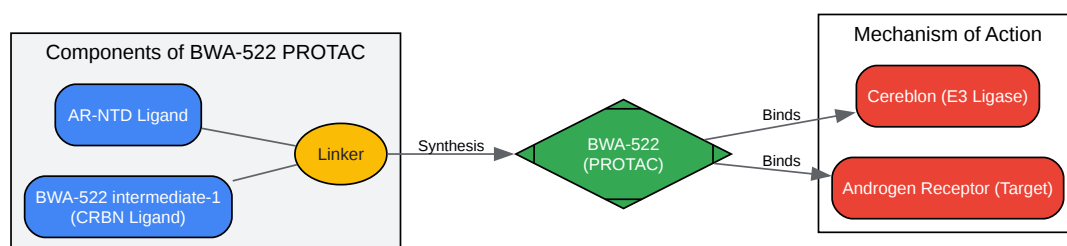
Table 2: Toxicological Data Summary

Toxicological Endpoint	Data
Acute Toxicity (Oral, Dermal, Inhalation)	No data available
Skin Corrosion/Irritation	No data available
Serious Eye Damage/Irritation	No data available
Respiratory or Skin Sensitization	No data available
Germ Cell Mutagenicity	No data available
Carcinogenicity	No data available
Reproductive Toxicity	No data available

Biological Context and Potential Hazards

BWA-522 intermediate-1 is a ligand for the Cereblon (CRBN) E3 ubiquitin ligase.^{[1][2][3]} It constitutes the E3 ligase-binding moiety of the final BWA-522 PROTAC, which is designed to degrade the Androgen Receptor (AR).^{[4][5]} The structure contains a glutarimide ring, a motif structurally related to thalidomide, which is known for its teratogenic effects and

immunomodulatory activities through its interaction with Cereblon. While no specific reproductive toxicity data exists for **BWA-522 intermediate-1**, this structural alert necessitates cautious handling, particularly for personnel of child-bearing potential.



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Figure 1: Logical relationship of **BWA-522 intermediate-1** to the final PROTAC and its targets.

Handling and Personal Protective Equipment (PPE)

Given the lack of comprehensive safety data, a conservative approach to handling is required. All operations should be conducted within a certified chemical fume hood or other ventilated enclosure.

Experimental Protocol: Standard Handling Procedure

- Preparation: Before handling, ensure the work area is clean and uncluttered. Verify that a chemical spill kit and appropriate waste containers are readily accessible.
- Personal Protective Equipment: At a minimum, the following PPE must be worn:
 - Eye Protection: Chemical safety goggles or a face shield.

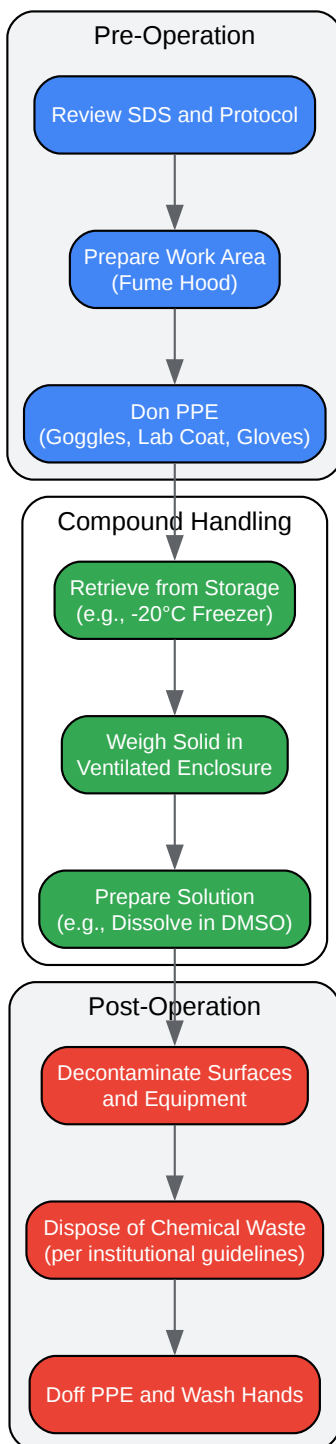
- Hand Protection: Nitrile or other chemically resistant gloves. Double-gloving is recommended.
- Body Protection: A buttoned laboratory coat.
- Weighing: To prevent inhalation of the powder, weigh the solid compound inside a chemical fume hood or a balance enclosure with exhaust ventilation. Use anti-static tools and weigh paper.
- Dissolution: If preparing a solution (e.g., in DMSO), add the solvent to the pre-weighed solid slowly to avoid splashing. Cap the vial securely and vortex or sonicate until fully dissolved.
- Cleanup: Following the procedure, decontaminate the work surface with an appropriate solvent (e.g., 70% ethanol). Dispose of all contaminated disposables, including gloves and weigh paper, in a designated chemical waste container. Wash hands thoroughly with soap and water.

Storage and Stability

Proper storage is critical to maintain the integrity of the compound and ensure safety.

- Powder Form:
 - Store at -20°C for long-term stability (up to 3 years).[\[2\]](#)
 - Store at 4°C for short-term stability (up to 2 years).[\[2\]](#)
- In Solvent (e.g., DMSO):
 - Prepare aliquots to avoid repeated freeze-thaw cycles.[\[6\]](#)
 - Store at -80°C for up to 6 months.[\[2\]](#)[\[6\]](#)
 - Store at -20°C for up to 1 month.[\[2\]](#)[\[6\]](#)

The compound is shipped at room temperature and is considered stable for the duration of ordinary shipping.[\[2\]](#)



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Figure 2: Recommended experimental workflow for handling **BWA-522 intermediate-1**.

First Aid and Emergency Procedures

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
- **Skin Contact:** In case of contact, immediately flush skin with plenty of water. Remove contaminated clothing and shoes. Get medical attention.
- **Inhalation:** Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.
- **Ingestion:** If swallowed, wash out mouth with water provided person is conscious. Call a physician.

In the event of a spill, evacuate the area, wear appropriate PPE, and contain the spill with an inert absorbent material. Dispose of the collected material in accordance with institutional and local regulations.

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